

Application Notes and Protocols for MHI-148 Imaging

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Compound of Interest

Compound Name: MHI-148

Cat. No.: B15555406

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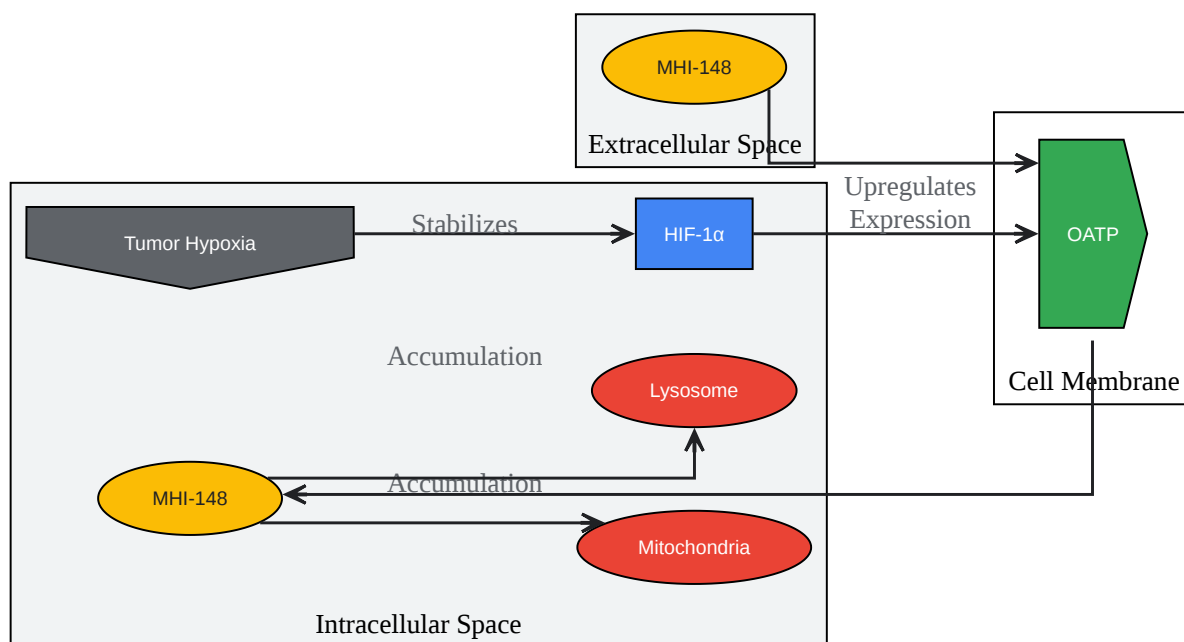
These application notes provide a comprehensive guide to utilizing **MHI-148**, a near-infrared (NIR) heptamethine cyanine dye, for targeted cancer imaging. **MHI-148** exhibits preferential uptake and retention in tumor cells, making it a valuable tool for non-invasive in vivo and in vitro imaging.^{[1][2][3][4][5][6][7]} This document outlines the underlying mechanism of action, detailed experimental protocols, and key quantitative data to facilitate the successful application of **MHI-148** in your research.

Mechanism of Action

MHI-148's tumor-specific accumulation is primarily mediated by its interaction with Organic Anion Transporting Polypeptides (OATPs), which are often overexpressed on the surface of cancer cells.^{[1][3][8]} The hypoxic microenvironment characteristic of many solid tumors further enhances **MHI-148** uptake through the upregulation of Hypoxia-Inducible Factor 1 α (HIF-1 α), which in turn increases the expression of OATPs.^{[1][2][3][8]} Once internalized, **MHI-148** localizes within the mitochondria and lysosomes of cancer cells.^{[6][7][9]} This targeted accumulation allows for a high signal-to-background ratio, enabling clear visualization of tumor tissues.

Signaling Pathway of MHI-148 Uptake

The following diagram illustrates the key signaling pathway involved in the uptake of **MHI-148** by cancer cells.



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MHI-148 cellular uptake pathway.

Quantitative Data Summary

The following tables summarize key quantitative parameters for **MHI-148** imaging experiments, compiled from various studies.

Table 1: In Vitro Imaging Parameters

Parameter	Value	Cell Lines	Reference
MHI-148 Concentration	10 μ M	HT-29, NIH3T3	[9]
20 μ M	Canine cancer cells	[10]	
Incubation Time	30 minutes	Canine cancer cells	[10]
1 hour	HT-29, NIH3T3	[9]	
Excitation Wavelength	750-800 nm	Canine tumors	[10]
760 nm	Hepatocellular carcinoma	[11]	
782 nm	General	[12]	
Emission Wavelength	808 nm	General	[12]
813 nm	Ga-MHI-148	[13]	
820-860 nm	Canine tumors	[10]	
850 nm	Hepatocellular carcinoma	[11]	

Table 2: In Vivo Imaging Parameters

Parameter	Value	Animal Model	Reference
MHI-148 Dose	2 µg/mouse	BALB/c nude mice (HT-29 xenograft)	[9][14]
10 nmol/mouse	Nude mice (SN12C renal cancer xenograft)	[4]	
1.5 µmol/kg	Dogs with spontaneous tumors	[10]	
Administration Route	Intravenous (tail vein)	Mice	[9][11][14]
Intraperitoneal	Mice	[4]	
Imaging Time Point	1 hour post-injection	Lung cancer nude mice model	[15]
(Peak Accumulation)	12 hours post- injection	BALB/c nude mice (HT-29 xenograft)	[9][14]
24 hours post- injection	Nude mice (SN12C renal cancer xenograft)	[4]	
Tumor-to-Normal Tissue Ratio	> 9	Human HCC orthotopic xenograft model	[13]

Experimental Protocols

In Vitro MHI-148 Staining and Imaging

This protocol describes the staining of cultured cancer cells with **MHI-148** for fluorescence microscopy.

Materials:

- **MHI-148** stock solution (e.g., 1 mM in DMSO)
- Cancer cell line of interest (e.g., HT-29) and a normal cell line for comparison (e.g., NIH3T3)

- Appropriate cell culture medium
- Phosphate-buffered saline (PBS)
- Fluorescence microscope with appropriate NIR filter sets (e.g., Excitation: 760-780 nm, Emission: 810-860 nm)
- Culture vessels (e.g., 24-well plates, chamber slides)

Protocol:

- Cell Seeding: Seed cells in the desired culture vessel and allow them to adhere and grow to an appropriate confluency (typically 70-80%).
- **MHI-148** Preparation: Prepare a working solution of **MHI-148** in serum-free cell culture medium. A final concentration of 10-20 μM is a good starting point.[\[9\]](#)[\[10\]](#)
- Cell Staining: Remove the culture medium from the cells and wash once with PBS. Add the **MHI-148** working solution to the cells.
- Incubation: Incubate the cells at 37°C for 30-60 minutes.[\[9\]](#)[\[10\]](#)
- Washing: Remove the **MHI-148** solution and wash the cells 2-3 times with PBS to remove any unbound dye.
- Imaging: Add fresh PBS or culture medium to the cells and immediately image using a fluorescence microscope equipped with a suitable NIR filter set.

In Vivo MHI-148 Imaging in Xenograft Mouse Models

This protocol provides a general workflow for non-invasive NIR fluorescence imaging of tumors in mice.

Materials:

- **MHI-148** solution for injection (sterile, in a suitable vehicle like PBS with a small amount of DMSO)

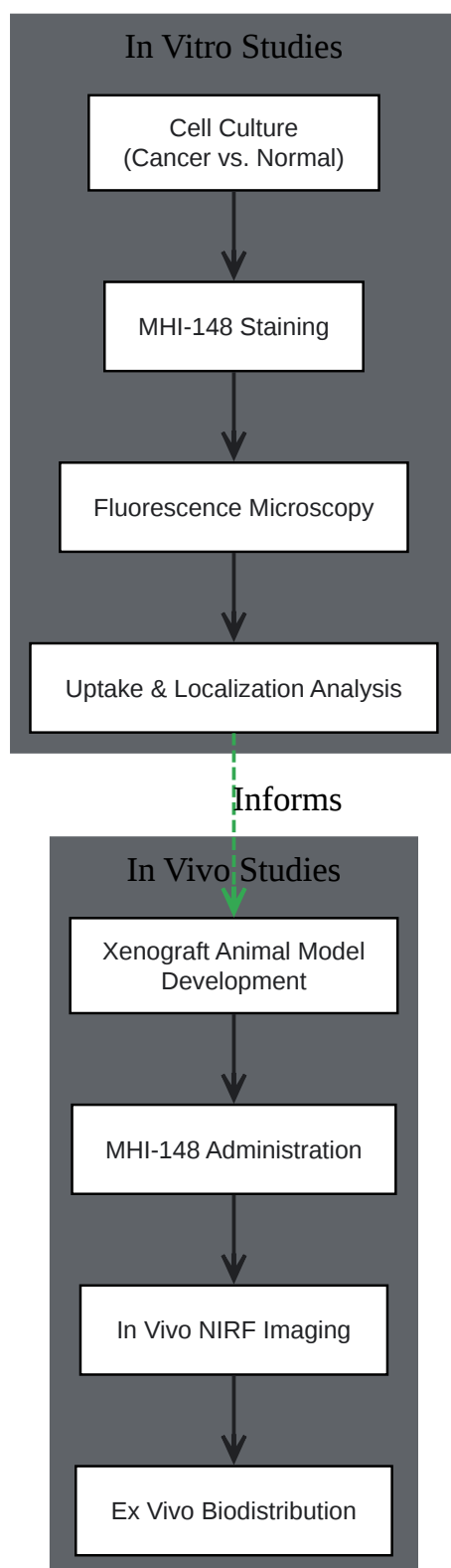
- Tumor-bearing mice (e.g., nude mice with subcutaneous xenografts)
- In vivo imaging system (e.g., IVIS Lumina) with appropriate filters for NIR fluorescence
- Anesthesia (e.g., isoflurane)

Protocol:

- **Animal Preparation:** Anesthetize the tumor-bearing mouse using a calibrated vaporizer with isoflurane.
- **MHI-148 Administration:** Administer **MHI-148** via the desired route, typically intravenous (tail vein) or intraperitoneal injection. Doses can range from 2 µg to 10 nmol per mouse.[\[4\]](#)[\[9\]](#)[\[14\]](#)
- **Imaging:** Place the anesthetized mouse in the in vivo imaging system. Acquire fluorescence images at various time points post-injection (e.g., 1, 4, 8, 12, 24 hours) to determine the optimal imaging window for tumor visualization.[\[14\]](#)[\[15\]](#)
- **Ex Vivo Analysis (Optional):** At the final time point, euthanize the mouse and excise the tumor and major organs (liver, spleen, kidneys, lungs, heart) for ex vivo imaging to confirm the biodistribution of **MHI-148**.[\[9\]](#)[\[14\]](#)

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for evaluating **MHI-148** for cancer imaging.



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General experimental workflow for **MHI-148** imaging.

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